

Essential Safety and Operational Guide for 5-Bromofuran-3-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromofuran-3-carboxylic acid

Cat. No.: B1281972

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5-Bromofuran-3-carboxylic acid** to ensure a secure laboratory environment. Adherence to these protocols is essential for minimizing risks and ensuring personal and environmental safety.

Hazard Identification and Classification

5-Bromofuran-3-carboxylic acid is classified as a hazardous substance. Based on the Globally Harmonized System (GHS), it presents the following hazards^[1]:

- Skin Irritation: Causes skin irritation^[1].
- Eye Irritation: Causes serious eye irritation^[1].
- Respiratory Irritation: May cause respiratory irritation^[1].

GHS Pictogram:

(Warning)

Personal Protective Equipment (PPE)

The primary defense against chemical exposure is the appropriate use of personal protective equipment. The following PPE is mandatory when handling **5-Bromofuran-3-carboxylic acid**

acid[2][3]:

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be required for splash risks[2].	Protects eyes from potential splashes and dust particles. Must be tested and approved under standards such as OSHA 29 CFR 1910.133 or EU EN166[2].
Hand Protection	Appropriate chemical-resistant gloves (e.g., Nitrile or Butyl rubber)[2].	Prevents skin contact and absorption. Glove selection should be based on an evaluation of skin hazards, duration of use, and chemical resistance[2].
Body Protection	Laboratory coat or other suitable protective clothing[2][3].	Protects against contamination of personal clothing and skin. Contaminated clothing should not be allowed out of the workplace and must be washed before reuse[2].
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator[2].	Prevents inhalation of dust and potential respiratory irritation.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **5-Bromofuran-3-carboxylic acid** is crucial for minimizing risks.

1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area[3].

2. Handling and Experimentation:

- All handling of **5-Bromofuran-3-carboxylic acid** should be conducted in a well-ventilated chemical fume hood[2].
- Avoid all personal contact, including inhalation of dust[2]. Minimize dust generation and accumulation[2][4].
- Do not eat, drink, or smoke in the handling area[2].
- Wash hands and any exposed skin thoroughly after handling[2].

3. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[2][4][5][6].
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation occurs or persists[2][6].
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing[2][6]. If you feel unwell, seek medical attention[2].
- Ingestion: If swallowed, rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell[6].

Disposal Plan

Proper disposal of **5-Bromofuran-3-carboxylic acid** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

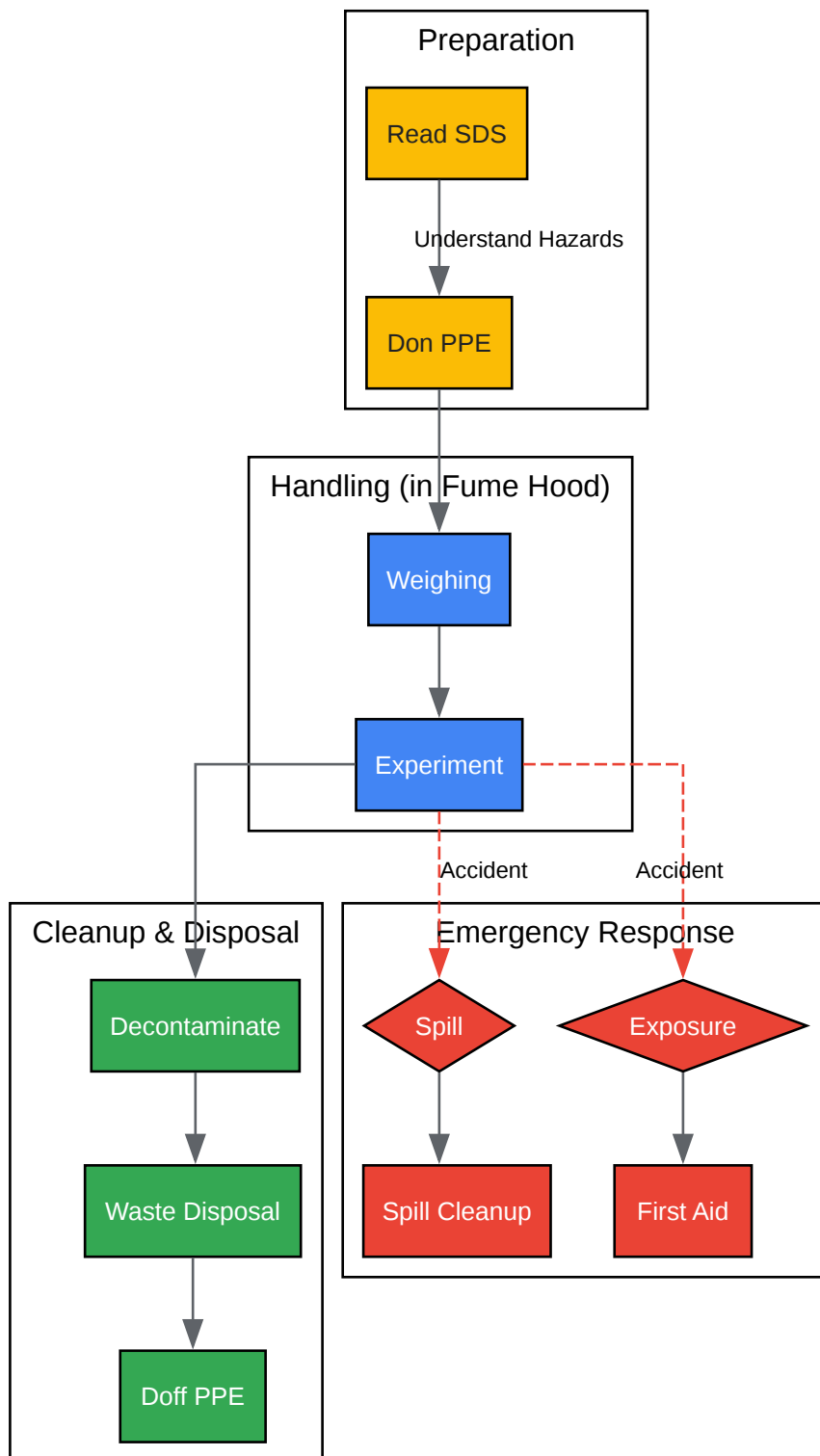
- Collect all waste materials, including the chemical itself and any contaminated consumables (e.g., gloves, absorbent materials), in a designated, sealed, and clearly labeled hazardous waste container[3][7].

Disposal Procedure:

- Dispose of the chemical waste through a licensed and approved hazardous waste disposal company[3][7][8].
- Follow all local, state, and national regulations for the disposal of halogenated organic compounds[3][9].
- Do not dispose of this chemical down the drain or in regular trash[7].

Experimental Workflow and Safety Procedures

Workflow for Handling 5-Bromofuran-3-carboxylic Acid

[Click to download full resolution via product page](#)Caption: Procedural workflow for safely handling **5-Bromofuran-3-carboxylic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Bromofuran-3-carboxylic acid | C₅H₃BrO₃ | CID 13333560 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. fishersci.es [fishersci.es]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. louisville.edu [louisville.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 5-Bromofuran-3-carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1281972#personal-protective-equipment-for-handling-5-bromofuran-3-carboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com